



Kif15-IN-2: Application Notes and Protocols for High-Throughput Screening Assays

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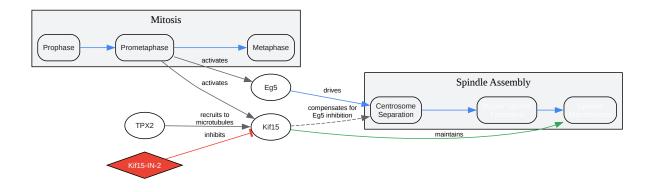
Introduction

Kif15-IN-2 is a small molecule inhibitor targeting the mitotic kinesin Kif15 (also known as Kinesin-12 or HKLP2).[1][2] Kif15 plays a crucial role in cell division by contributing to the formation and maintenance of the bipolar spindle, a microtubule-based structure essential for accurate chromosome segregation.[3][4] It functions in concert with another mitotic kinesin, Eg5 (KIF11), and can compensate for the loss of Eg5 function, a mechanism implicated in the development of resistance to Eg5 inhibitors in cancer therapy.[5][6] This functional redundancy makes Kif15 an attractive target for the development of novel anti-mitotic agents, particularly in the context of overcoming chemotherapy resistance.[5][6] Kif15-IN-2 is a valuable tool for studying the cellular functions of Kif15 and for high-throughput screening (HTS) campaigns aimed at discovering and characterizing new Kif15 inhibitors.[7]

Kif15 Signaling in Mitotic Spindle Assembly

Kif15 is a plus-end-directed motor protein that can crosslink and slide microtubules, contributing to the outward forces necessary for separating spindle poles. Its activity and localization are tightly regulated during mitosis. The microtubule-associated protein TPX2 is known to play a role in recruiting Kif15 to spindle microtubules. A simplified schematic of Kif15's role in establishing and maintaining the bipolar spindle is presented below.





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Caption: Kif15's role in mitotic spindle assembly.

Quantitative Data for Kif15 Inhibitors

While a specific IC50 value for **Kif15-IN-2** is not readily available in the public domain, the potencies of other well-characterized Kif15 inhibitors provide a valuable reference for assay development and data comparison.



Compound	Assay Type	Target	IC50	Reference
Kif15-IN-2	-	Kif15	Not Publicly Available	-
Kif15-IN-1	Microtubule Gliding Assay	Recombinant His6-tagged Kif15 (N700)	0.2 μΜ	[8]
GW108X	ATPase Assay	Kif15-N420	0.82 μΜ	[5]
GW108X	Microtubule Gliding Assay	Kif15-N700	734 nM	[5]
Lead Compound 1 (from HTS)	AlphaScreen	KIF15-TPX2 PPI	2 μΜ	[9]
Lead Compound 2 (from HTS)	AlphaScreen	KIF15-TPX2 PPI	6 μΜ	[9]

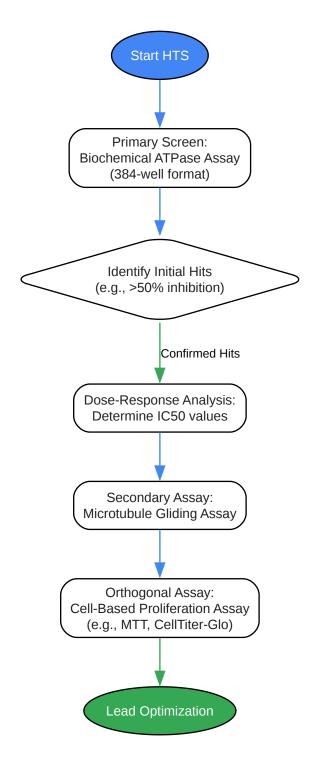
Experimental Protocols

The following protocols provide detailed methodologies for key experiments to characterize Kif15 inhibitors like **Kif15-IN-2** in a high-throughput screening format.

High-Throughput Screening Workflow

A typical HTS workflow for identifying and characterizing Kif15 inhibitors involves a primary biochemical screen followed by secondary biochemical and cell-based assays for confirmation and further characterization.





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